

A Comprehensive Technical Guide to 1,4-Bis(2-hydroxyhexafluoroisopropyl)benzene

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Compound of Interest

1,4-Bis(2-

Compound Name: hydroxyhexafluoroisopropyl)benzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **1,4-Bis(2-hydroxyhexafluoroisopropyl)benzene**, a fluorinated aromatic compound with significant applications in materials science and potential as a versatile building block in organic synthesis. This document consolidates its known synonyms, chemical and physical properties, and outlines a key synthetic application, offering valuable insights for professionals in research and development.

Chemical Identity and Synonyms

1,4-Bis(2-hydroxyhexafluoroisopropyl)benzene is known by several alternative names in scientific literature and commercial catalogs. A comprehensive list of these synonyms is provided below to aid in literature searches and material sourcing.

Table 1: Synonyms and Identifiers for **1,4-Bis(2-hydroxyhexafluoroisopropyl)benzene**

Identifier Type	Identifier
IUPAC Name	1,1,1,3,3,3-hexafluoro-2-[4-(1,1,1,3,3,3-hexafluoro-2-hydroxypropan-2-yl)phenyl]propan-2-ol ^[1]
CAS Number	1992-15-0 ^[1]
Common Abbreviation	1,4-HFAB ^[2]
Alternative Names	1,4-Bis(hexafluoro- α -hydroxyisopropyl)benzene
	1,4-Bis(2-hydroxyhexafluoro-2-propyl)benzene
	1,4-Bis(hexafluoro-2-hydroxy-2-propyl)benzene
	1,4-bis(alpha-hydroxyhexafluoroisopropyl)benzene
	2,2'-(1,4-Phenylene)bis(1,1,1,3,3,3-hexafluoropropan-2-ol)
Molecular Formula	C ₁₂ H ₆ F ₁₂ O ₂ ^[1]

Physicochemical Properties

The unique properties of **1,4-Bis(2-hydroxyhexafluoroisopropyl)benzene**, largely dictated by its high fluorine content, make it a valuable component in the synthesis of advanced materials.

Table 2: Physicochemical Data of **1,4-Bis(2-hydroxyhexafluoroisopropyl)benzene**

Property	Value
Molecular Weight	410.16 g/mol
Appearance	White to almost white powder or crystalline solid
Melting Point	83-85 °C
Boiling Point	99-100 °C at 20 mmHg
Density	1.638 g/cm ³
pKa (Predicted)	8.60 ± 0.15

Applications in Materials Science

The primary application of **1,4-Bis(2-hydroxyhexafluoroisopropyl)benzene** lies in the field of polymer chemistry, particularly in the development of materials for microlithography. Its incorporation into polymer backbones can significantly enhance properties such as thermal stability and optical transparency at specific wavelengths.

It serves as a monomer for the synthesis of specialty polymers, including poly(acrylates) and poly(arylene ether)s. For instance, it is a precursor to acrylic monomers used in the formulation of photoresists for 157 nm microlithography. The presence of the hexafluoroisopropanol groups contributes to the low optical density of the resulting polymers at this wavelength.

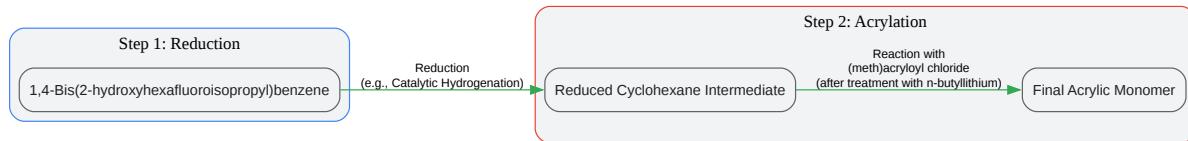
Experimental Protocol: Synthesis of an Acrylic Monomer

The following section outlines a two-step synthesis for an acrylic monomer derived from **1,4-Bis(2-hydroxyhexafluoroisopropyl)benzene**, as described in the literature for microlithography applications. It is important to note that this represents a general synthetic route, and specific laboratory-validated protocols with precise reagent quantities and reaction conditions were not available in the surveyed literature.

Step 1: Reduction of the Aromatic Ring

The initial step involves the reduction of the central benzene ring of **1,4-Bis(2-hydroxyhexafluoroisopropyl)benzene** to the corresponding cyclohexane derivative. This

transformation is crucial for improving the transparency of the final polymer in the deep UV region.



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Synthetic workflow for the acrylic monomer.

Step 2: Acrylation of the Cyclohexane Derivative

Following the reduction, the resulting cyclohexane diol is functionalized with (meth)acryloyl groups. This is typically achieved by deprotonation of the hydroxyl groups with a strong base like n-butyllithium, followed by reaction with (meth)acryloyl chloride. The resulting monomer contains twelve fluorine atoms and a hexafluoroisopropanol group, making it suitable for polymerization into photoresist materials.

Biological Activity and Drug Development Potential

While the high fluorine content of **1,4-Bis(2-hydroxyhexafluoroisopropyl)benzene** suggests potential applications in medicinal chemistry—as fluorine substitution can enhance metabolic stability and binding affinity of drug candidates—there is currently a lack of specific studies detailing its biological activity. The available literature primarily focuses on its utility in materials science. Further research is required to explore its potential in drug design and development.

Due to the absence of specific data on its interaction with biological systems, no signaling pathway diagrams can be provided at this time.

Conclusion

1,4-Bis(2-hydroxyhexafluoroisopropyl)benzene is a highly fluorinated compound with established applications as a monomer in the synthesis of advanced polymers for the microelectronics industry. Its unique physicochemical properties make it a subject of interest for further research in materials science. While its potential in drug development remains largely unexplored, its structure presents opportunities for the synthesis of novel fluorinated molecules with potential biological activity. This guide provides a foundational understanding of this compound for researchers and professionals in related fields.

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References

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